

# An In-depth Technical Guide to Boc-4-bromo-L-phenylalanine

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## Compound of Interest

Compound Name: *Boc-Phe(4-Br)-OH*

Cat. No.: *B613734*

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## Introduction

Boc-4-bromo-L-phenylalanine is a synthetically modified amino acid that serves as a crucial building block in the fields of medicinal chemistry and peptide research. Its structure, featuring a tert-butyloxycarbonyl (Boc) protecting group on the amine and a bromine atom at the para position of the phenyl ring, endows it with unique properties that are highly valuable in the synthesis of complex organic molecules, particularly peptides and peptidomimetics. The presence of the bromine atom offers a versatile handle for further chemical modifications, such as cross-coupling reactions, enabling the introduction of diverse functionalities into the target molecule. This technical guide provides a comprehensive overview of the properties, synthesis, purification, and applications of Boc-4-bromo-L-phenylalanine.

## Chemical and Physical Properties

Boc-4-bromo-L-phenylalanine is a white to off-white crystalline powder. A summary of its key quantitative data is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>14</sub> H <sub>18</sub> BrNO <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	344.2 g/mol	<a href="#">[1]</a>
Appearance	White to off-white powder	<a href="#">[1]</a>
Melting Point	118 °C	<a href="#">[2]</a>
Solubility	Slightly soluble in water	<a href="#">[3]</a> <a href="#">[4]</a>
Purity	≥ 99% (HPLC)	<a href="#">[1]</a>
Storage Conditions	0-8 °C	<a href="#">[1]</a>
CAS Number	62129-39-9	<a href="#">[1]</a>

## Synthesis and Purification

The synthesis of Boc-4-bromo-L-phenylalanine involves the protection of the amino group of 4-bromo-L-phenylalanine with a tert-butyloxycarbonyl (Boc) group. This is a standard procedure in peptide chemistry, and a general experimental protocol is provided below.

## Experimental Protocol: Synthesis of Boc-4-bromo-L-phenylalanine

Materials:

- 4-bromo-L-phenylalanine
- Di-tert-butyl dicarbonate (Boc anhydride)
- Sodium hydroxide (NaOH)
- Dioxane (or another suitable organic solvent like tert-butanol)
- Water
- Ethyl acetate

- Hexane
- Hydrochloric acid (HCl) or potassium hydrogen sulfate (KHSO<sub>4</sub>) for acidification
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

**Procedure:**

- **Dissolution:** Dissolve 4-bromo-L-phenylalanine in an aqueous solution of sodium hydroxide. An organic co-solvent such as dioxane or tert-butanol can be added to aid dissolution.
- **Reaction:** To the stirred solution, add di-tert-butyl dicarbonate (Boc anhydride) portion-wise. The reaction is typically carried out at room temperature and stirred for several hours to overnight. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, the organic co-solvent is removed under reduced pressure. The remaining aqueous solution is washed with a non-polar solvent like hexane or ether to remove any unreacted Boc anhydride and other non-polar impurities.
- **Acidification:** The aqueous layer is then cooled in an ice bath and acidified to a pH of 2-3 using a suitable acid such as dilute hydrochloric acid or a solution of potassium hydrogen sulfate. This step protonates the carboxylic acid, causing the product to precipitate out of the solution.
- **Extraction:** The product is then extracted from the aqueous layer using an organic solvent such as ethyl acetate. The organic layers are combined.
- **Drying and Evaporation:** The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate or sodium sulfate, and the solvent is removed under reduced pressure to yield the crude Boc-4-bromo-L-phenylalanine, often as an oil or a solid.

## **Experimental Protocol: Purification of Boc-4-bromo-L-phenylalanine**

Purification of the crude product is crucial to obtain a high-purity compound suitable for further applications. Recrystallization is a common method for the purification of solid Boc-protected

amino acids.

#### Materials:

- Crude Boc-4-bromo-L-phenylalanine
- A suitable solvent system for recrystallization (e.g., ethyl acetate/hexane, dichloromethane/hexane, or ethanol/water)

#### Procedure:

- Dissolution: Dissolve the crude product in a minimum amount of a hot solvent in which it is soluble (e.g., ethyl acetate, dichloromethane, or ethanol).
- Crystallization: Slowly add a non-solvent in which the product is insoluble (e.g., hexane or water) until the solution becomes turbid.
- Cooling: Allow the solution to cool slowly to room temperature, and then place it in a refrigerator or an ice bath to promote further crystallization.
- Isolation: Collect the crystals by filtration, wash them with a small amount of the cold non-solvent, and dry them under vacuum to obtain pure Boc-4-bromo-L-phenylalanine.

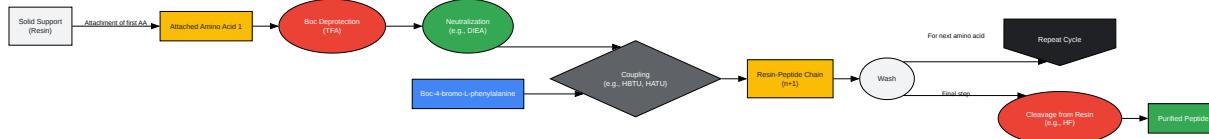
## Applications in Research and Development

Boc-4-bromo-L-phenylalanine is a versatile building block with several important applications in scientific research and drug development.

## Solid-Phase Peptide Synthesis (SPPS)

The primary application of Boc-4-bromo-L-phenylalanine is in solid-phase peptide synthesis (SPPS). The Boc group serves as a temporary protecting group for the N-terminus, which can be readily removed under acidic conditions (e.g., with trifluoroacetic acid, TFA), allowing for the stepwise elongation of the peptide chain. The brominated phenyl ring can be incorporated into peptides to study structure-activity relationships or to serve as a handle for further modifications.

Below is a diagram illustrating the general workflow of incorporating Boc-4-bromo-L-phenylalanine into a peptide chain using SPPS.



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Workflow of Solid-Phase Peptide Synthesis with Boc-4-bromo-L-phenylalanine.

## Drug Discovery and Development

The bromine atom on the phenyl ring of Boc-4-bromo-L-phenylalanine provides a site for post-synthetic modification via cross-coupling reactions, such as the Suzuki or Sonogashira couplings. This allows for the introduction of a wide range of substituents, which is a powerful strategy in drug discovery for optimizing the pharmacological properties of a lead compound. For example, it can be used in the synthesis of kinase inhibitors, where the aryl group can be further functionalized to interact with the target protein.

The following diagram illustrates a general workflow for the synthesis of a potential kinase inhibitor using Boc-4-bromo-L-phenylalanine as a starting material.



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Synthesis of a potential kinase inhibitor using Boc-4-bromo-L-phenylalanine.

## Bioconjugation

The reactivity of the bromine atom also makes Boc-4-bromo-L-phenylalanine a useful tool in bioconjugation. After incorporation into a peptide or protein, the bromo-phenyl group can be used to attach other molecules, such as fluorescent dyes, imaging agents, or drug payloads, for targeted delivery and diagnostic applications.

## Spectral Data

Accurate spectral data is essential for the characterization and quality control of Boc-4-bromo-L-phenylalanine. While a comprehensive set of publicly available, experimentally verified spectra for this specific compound is limited, the following table provides expected and reported spectral data for the closely related compounds, 4-bromo-L-phenylalanine and Boc-L-phenylalanine, which can be used as a reference for the characterization of Boc-4-bromo-L-phenylalanine.

Technique	Compound	Key Peaks / Chemical Shifts (ppm)	Source(s)
<sup>1</sup> H NMR	L-Phenylalanine	Aromatic protons: ~7.3-7.4 ppm; $\alpha$ -H: ~3.99 ppm; $\beta$ -H <sub>2</sub> : ~3.1-3.3 ppm	[5]
N-(tert-Butoxycarbonyl)-L-phenylalanine		Aromatic protons: ~7.2-7.3 ppm; $\alpha$ -H: ~4.3-4.4 ppm; $\beta$ -H <sub>2</sub> : ~2.9-3.2 ppm; Boc protons (s): ~1.4 ppm	[6]
<sup>13</sup> C NMR	L-Phenylalanine	Carbonyl C: ~175 ppm; Aromatic C's: ~127-138 ppm; $\alpha$ -C: ~56 ppm; $\beta$ -C: ~39 ppm	[7]
N-(tert-Butoxycarbonyl)-L-phenylalanine		Carbonyl C (Boc): ~155 ppm; Carbonyl C (acid): ~176 ppm; Aromatic C's: ~126-137 ppm; $\alpha$ -C: ~55 ppm; $\beta$ -C: ~38 ppm; Boc C (quat.): ~80 ppm; Boc C (methyls): ~28 ppm	[8]
Mass Spectrometry (LC-MS)	4-Bromo-L-phenylalanine	Molecular Ion [M+H] <sup>+</sup> : ~244.0 g/mol	[9]
FTIR (cm <sup>-1</sup> )	L-Phenylalanine	N-H stretch: ~3000-3100; C=O stretch (carboxylate): ~1580-1610; C=C stretch (aromatic): ~1450-1500	[10]

## Conclusion

Boc-4-bromo-L-phenylalanine is a highly valuable and versatile building block for researchers and scientists in the field of drug discovery and peptide chemistry. Its unique combination of a readily cleavable protecting group and a functionalizable aromatic ring makes it an indispensable tool for the synthesis of novel peptides, peptidomimetics, and other complex organic molecules with potential therapeutic applications. The detailed information provided in this technical guide serves as a comprehensive resource for the effective utilization of this important compound in research and development endeavors.

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